

# 3,3,4,4,4-Pentafluorobutan-2-ol material safety data sheet

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## Compound of Interest

Compound Name: 3,3,4,4,4-Pentafluorobutan-2-ol

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An In-depth Technical Guide to the Material Safety Data Sheet for **3,3,4,4,4-Pentafluorobutan-2-ol**

This guide provides a comprehensive overview of the safety, handling, and hazardous properties of **3,3,4,4,4-Pentafluorobutan-2-ol**, intended for researchers, scientists, and professionals in drug development.

## Chemical Identification

This section provides key identifiers for **3,3,4,4,4-Pentafluorobutan-2-ol**.

Identifier	Value
IUPAC Name	3,3,4,4,4-pentafluorobutan-2-ol <sup>[1]</sup>
CAS Number	374-40-3 <sup>[1][2]</sup>
EC Number	206-776-9 <sup>[1][2]</sup>
Molecular Formula	C4H5F5O <sup>[1][2]</sup>
Molecular Weight	164.07 g/mol <sup>[1][2]</sup>
Synonyms	3,3,4,4,4-Pentafluoro-2-butanol, Pentafluorobutanol-2 <sup>[1][3]</sup>

## Hazard Identification and Classification

**3,3,4,4,4-Pentafluorobutan-2-ol** is classified as a hazardous substance. The GHS classification is summarized below.

GHS Pictogram:



Signal Word: Warning[4]

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[4]
Acute Toxicity (Oral)	4	H302: Harmful if swallowed[4]
Acute Toxicity (Dermal)	4	H312: Harmful in contact with skin[4]
Acute Toxicity (Inhalation)	4	H332: Harmful if inhaled[4]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1][4]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1][4]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1][4]

Precautionary Statements: A comprehensive list of precautionary statements includes P210, P233, P240, P241, P242, P243, P261, P264, P270, P271, and P280, among others, which detail measures to prevent exposure and respond to incidents.[4]

## Physical and Chemical Properties

Property	Value
Molecular Weight	164.0739 g/mol <a href="#">[3]</a>
Molecular Formula	C4H5F5O <a href="#">[3]</a>

Note: Detailed experimental data on physical properties like boiling point and density were not consistently available across the sourced documents.

## Experimental and Handling Protocols

The following protocols are derived from standard safety and handling procedures for hazardous chemicals of this nature.

### Protocol for Safe Handling and Storage

Objective: To outline the necessary precautions for handling and storing **3,3,4,4,4-Pentafluorobutan-2-ol** to minimize exposure and risk.

Methodology:

- Engineering Controls: Work with this chemical should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#) Emergency eye wash stations and safety showers must be readily accessible in the immediate vicinity of potential exposure.[\[5\]](#)
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[\[4\]](#)
  - Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing.[\[4\]](#) Safety shoes are also recommended.[\[5\]](#)
  - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with appropriate cartridges for organic vapors.
- Handling Procedures:
  - Avoid breathing vapors, mist, or gas.[\[4\]](#)

- Avoid contact with skin and eyes.[5]
- Keep away from heat, sparks, open flames, and other ignition sources.[4] Use only non-sparking tools and take precautionary measures against static discharge.[4][6]
- Ground and bond containers and receiving equipment.[4]
- Do not eat, drink, or smoke in areas where the chemical is handled.[4] Wash hands thoroughly after handling.[5]
- Storage Conditions:
  - Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][6]
  - Keep the container tightly closed.[4]
  - Store away from incompatible materials such as oxidizing agents.[6]

## Emergency Protocol: First Aid

Objective: To provide immediate first aid measures in case of accidental exposure.

Methodology:

- Inhalation: Remove the individual to fresh air and keep them comfortable for breathing.[5] If breathing is difficult or stops, provide artificial respiration. Seek medical attention.
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[5] Remove contaminated clothing and wash it before reuse.[7] If skin irritation occurs, seek medical advice.[7]
- Eye Contact: Rinse cautiously with water for several minutes.[5] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[5] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[5] Clean the mouth with water and then drink plenty of water. Never give anything by mouth to an unconscious person.[5] Seek immediate medical attention.

## Emergency Protocol: Accidental Release or Spill

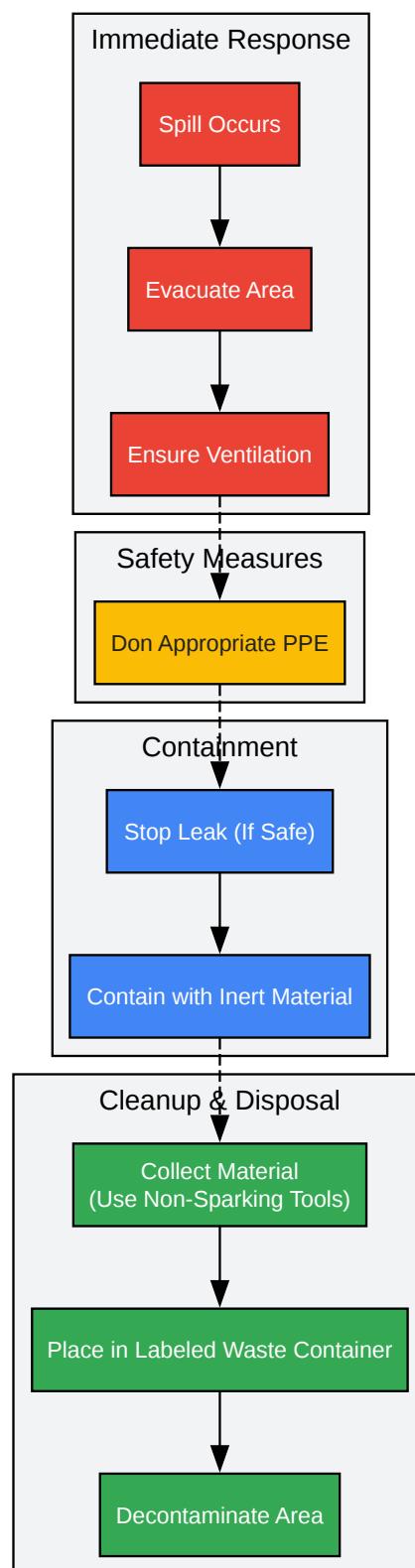
Objective: To safely contain and clean up a spill of **3,3,4,4,4-Pentafluorobutan-2-ol**.

Methodology:

- Immediate Response: Evacuate unnecessary personnel from the area.[\[5\]](#) Ensure adequate ventilation.
- Personal Protection: Responders must wear appropriate PPE, including respiratory protection, chemically resistant gloves, and eye protection.[\[5\]](#)
- Containment: Stop the leak if it is safe to do so.[\[5\]](#) Use an inert absorbent material like sand, earth, or vermiculite to contain the spill.[\[7\]](#) Prevent the spill from entering drains or public waters.[\[5\]](#)
- Clean-up:
  - For small spills, absorb with a dry chemical absorbent.[\[5\]](#)
  - For large spills, dike the area and collect the material with a pump or vacuum.[\[5\]](#)
  - Use non-sparking, explosion-proof equipment for the cleanup.[\[5\]](#)
  - Collect the absorbed material and residues into a suitable, labeled container for disposal.[\[7\]](#)
- Decontamination: Ventilate the area and wash the spill site after the material has been removed.

## Visual Workflow for Spill Response

The following diagram illustrates the logical workflow for responding to an accidental spill of **3,3,4,4,4-Pentafluorobutan-2-ol**.



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Caption: Workflow for handling an accidental spill.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide (CO2), dry powder, or water spray.[\[5\]](#) Water mist can be used to cool closed containers.[\[8\]](#)
- Specific Hazards: The substance is flammable.[\[4\]](#) Containers may explode when heated, and vapors can form explosive mixtures with air.[\[6\]](#)[\[8\]](#) Vapors may travel to an ignition source and flash back.[\[6\]](#)[\[8\]](#)
- Hazardous Combustion Products: Thermal decomposition can produce carbon oxides (CO, CO2) and hydrogen fluoride.[\[5\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[6\]](#)

This guide is based on publicly available safety data sheets and chemical information databases. It is intended for informational purposes and should not replace a thorough review of the specific Safety Data Sheet provided by the manufacturer. Always follow established laboratory safety protocols and regulatory requirements.

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